

A Comparative Guide: Lithium Metatungstate vs. Sodium Polytungstate for Heavy Mineral Separation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium metatungstate*

Cat. No.: *B089344*

[Get Quote](#)

For researchers, scientists, and drug development professionals seeking efficient and safe methods for heavy mineral separation, the choice between **Lithium Metatungstate** (LMT) and **Sodium Polytungstate** (SPT) is a critical one. Both are non-toxic, water-soluble tungstate compounds that serve as effective replacements for hazardous organic heavy liquids. This guide provides an objective comparison of their performance, supported by experimental data and detailed protocols to aid in selecting the optimal medium for your specific application.

Performance Comparison at a Glance

Both LMT and SPT are inorganic salts that, when dissolved in water, create high-density solutions capable of separating minerals based on their specific gravity.^[1] While they share the fundamental advantage of being safer alternatives to traditional toxic heavy liquids like bromoform and tetrabromoethane, their properties exhibit subtle but important differences that can influence separation efficiency, cost-effectiveness, and ease of use.^{[2][3][4]}

Feature	Lithium Metatungstate (LMT)	Sodium Polytungstate (SPT)
Maximum Density	Up to 3.5 g/cm ³ [5]	Up to 3.1 g/cm ³ [6] [7]
Form	Typically sold as a liquid solution [8]	Typically sold as a powder [8]
Viscosity	Similar to SPT, but can be higher at high densities [2] [8]	Low viscosity at densities up to ~2.5 g/cm ³ [7]
Toxicity	Non-toxic [6]	Non-toxic [6] [7]
Thermal Stability	Higher thermal stability than SPT [8]	Less thermally stable above 80°C [2] [3]
pH of Solution	Approximately 4.0 [8]	Typically between 2 and 3 for optimal stability [9]
Density Adjustment	Lowering density by adding water is easy. Increasing density requires evaporation of water. [10]	Density is easily adjustable by adding water to lower it or adding more SPT powder to increase it. [10]
Reusability	Reusable through filtration and evaporation of water to increase density. [6] [8]	Reusable through filtration and evaporation of water to increase density. [7] [10]

Quantitative Data Summary

The performance of a heavy liquid is critically dependent on its density and viscosity. The following tables summarize the key quantitative data for LMT and SPT solutions.

Density and Viscosity

The viscosity of both LMT and SPT solutions increases with density. While both are considered to have low viscosity at lower densities, this property becomes a more significant factor at the higher end of their working ranges.

Sodium Polytungstate (SPT) Viscosity vs. Density at 25°C[\[11\]](#)

Density (g/cm ³)	Viscosity (mPa·s or cP)
~2.5	Rises insignificantly[11]
2.85	>20[12]
>2.8	>25[2][3]

Note: Data for a detailed viscosity curve for LMT at various densities is less consistently reported in the literature, but it is generally considered to have a viscosity similar to or slightly higher than SPT at comparable high densities.[2][8]

Experimental Protocols

The following is a generalized protocol for heavy mineral separation using either LMT or SPT. The specific densities of the solutions should be adjusted based on the minerals to be separated.

Standard Protocol for Heavy Mineral Separation

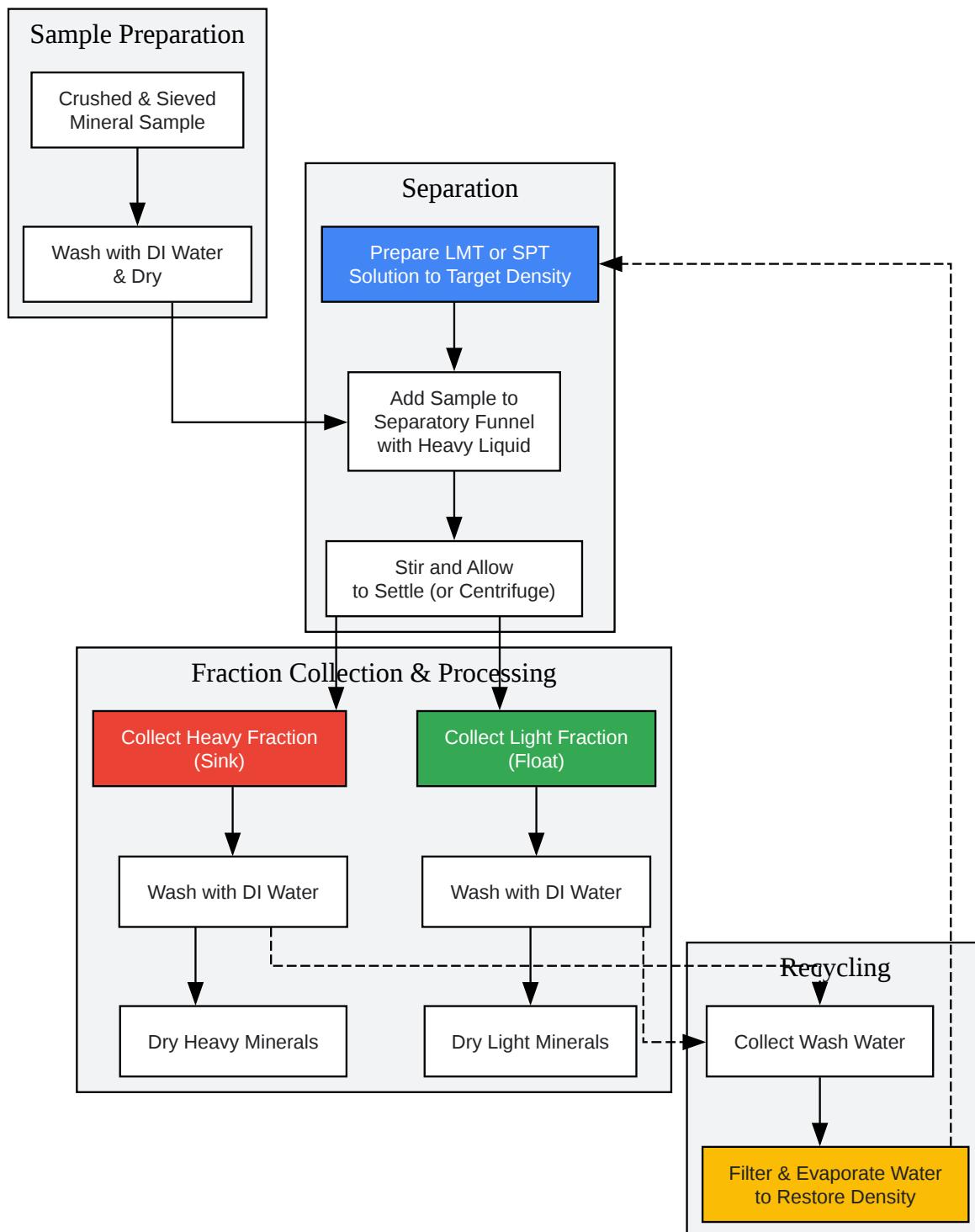
- Sample Preparation:
 - Ensure the mineral sample is crushed to liberate individual grains and sieved to the desired particle size range (e.g., <300 µm).[13]
 - Wash the sample with distilled water to remove fine particles like clay and dry it thoroughly.[13][14]
- Heavy Liquid Preparation:
 - Prepare a solution of LMT or SPT to the desired density by either diluting the concentrated liquid (LMT) or dissolving the powder (SPT) in distilled or deionized water.[10][11] Use a hydrometer to verify the density.
 - For separating common "light" minerals (e.g., quartz, feldspar) from "heavy" minerals, a density of approximately 2.85 g/mL is often used.[2]
- Separation Procedure:

- Pour the prepared heavy liquid into a separatory funnel, filling it to about two-thirds capacity.[15][16]
- Add the dried mineral sample to the separatory funnel.[15][16]
- Stir the mixture vigorously to ensure all particles are wetted by the heavy liquid and then allow it to settle.[15] The settling time will depend on the grain size and the viscosity of the liquid; finer particles in more viscous liquids will require more time.[15] For fine-grained samples, centrifugation can be used to accelerate the separation.[17][18]
- Minerals with a density lower than the liquid will float, while denser minerals will sink.[15]

- Fraction Collection:
 - Carefully open the stopcock of the separatory funnel to drain the sunken heavy mineral fraction into a filter funnel lined with filter paper.[15][16]
 - Collect the floating light mineral fraction in a separate filter funnel.[15]
- Washing and Recovery:
 - Wash both the light and heavy mineral fractions thoroughly with distilled water to remove all traces of the tungstate solution.[14][15]
 - Collect all the wash water containing the diluted LMT or SPT for recycling.[14]
 - Dry the separated mineral fractions in an oven.[14]
- Heavy Liquid Recycling:
 - Filter the collected wash water to remove any fine mineral particles.
 - Evaporate the excess water from the filtrate, for instance, by gentle heating (below 70-80°C for SPT) or boiling (for the more thermally stable LMT), until the desired density is restored.[8][9] The recycled liquid can then be reused.[6]

Visualizing the Workflow

The following diagram illustrates the general workflow for heavy mineral separation using either LMT or SPT.



[Click to download full resolution via product page](#)

Caption: Workflow for heavy mineral separation using LMT or SPT.

Concluding Remarks

The choice between **Lithium Metatungstate** and **Sodium Polytungstate** depends on the specific requirements of the separation task.

- Sodium Polytungstate (SPT) is often favored for its ease of density adjustment, as it is typically supplied as a powder. This allows for precise control in creating solutions of varying densities. However, its lower thermal stability requires more careful handling during the recycling process.[2][10]
- **Lithium Metatungstate** (LMT) offers the advantage of higher thermal stability, which can simplify the recycling process through boiling.[8] It can also achieve a higher maximum density than SPT.[5] The fact that it is sold as a liquid can be a convenience, but increasing its density is a more time-consuming process involving evaporation.[8][10]

For separations at very high densities (above 3.1 g/cm³), LMT is the clear choice. For applications requiring frequent and precise adjustments of density, the powdered form of SPT may be more convenient. Both are excellent, non-toxic alternatives to traditional organic heavy liquids, contributing to a safer laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lmtliquid.com [lmtliquid.com]
- 2. chem.com.au [chem.com.au]
- 3. lstheavyliquid.com.au [lstheavyliquid.com.au]
- 4. chem.com.au [chem.com.au]

- 5. US5178848A - Lithium metatungstate - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. static.ngu.no [static.ngu.no]
- 8. lmtnliquid.com [lmtnliquid.com]
- 9. heavy-liquid.com [heavy-liquid.com]
- 10. faq [sometu.de]
- 11. geoliquids.com [geoliquids.com]
- 12. LST Heavy Liquids [heavyliquids.com]
- 13. Mineral Separations - GeoSep Services [geoseps.com]
- 14. igc.usp.br [igc.usp.br]
- 15. inquisitiverockhopper.wordpress.com [inquisitiverockhopper.wordpress.com]
- 16. Heavy Liquid Separation [physics.purdue.edu]
- 17. geo.arizona.edu [geo.arizona.edu]
- 18. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Comparative Guide: Lithium Metatungstate vs. Sodium Polytungstate for Heavy Mineral Separation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089344#lithium-metatungstate-vs-sodium-polytungstate-for-heavy-mineral-separation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com